

# Lutetium trifluoride chemical formula and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lutetium trifluoride*

Cat. No.: *B082217*

[Get Quote](#)

## Lutetium Trifluoride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the fundamental chemical properties of **Lutetium Trifluoride**, an inorganic compound with applications in ceramics, glass, phosphors, and lasers.[\[1\]](#)[\[2\]](#)

## Core Chemical Identifiers and Properties

**Lutetium Trifluoride** is an inorganic compound that consists of the rare earth element lutetium and fluorine.[\[2\]](#)[\[3\]](#) It is a white, crystalline solid or powder.[\[4\]](#)[\[5\]](#)[\[6\]](#) The quantitative chemical data for this compound are summarized below.

Property	Value	Source
Chemical Formula	LuF <sub>3</sub>	[1][3][4][5][6][7]
Molecular Weight	231.96 g/mol	[1][5][6]
	231.9620 g/mol	[7]
	231.97 g/mol	[3]
CAS Registry Number	13760-81-1	[4][5][7]
Appearance	White powder/crystalline solid	[3][4][5]
Melting Point	1182 °C	[1][4]
Boiling Point	2200 °C	[3][4]
Density	8.30 g/cm <sup>3</sup> (8300 kg/m <sup>3</sup> )	[4]

## Methodological Note

The chemical formula and molecular weight of **Lutetium Trifluoride** are established based on the principles of chemical nomenclature and stoichiometry. The molecular weight is calculated from the atomic weights of its constituent elements: Lutetium (Lu) and Fluorine (F). These values are standardized and widely published in chemical databases such as the NIST Chemistry WebBook, PubChem, and by commercial suppliers.[7][8] Experimental verification for known compounds like this is typically performed using techniques such as mass spectrometry, though detailed protocols for such a fundamental analysis are beyond the scope of this document.

## Logical Relationship Diagram

A visualization for a chemical formula is not applicable as it does not represent a signaling pathway, experimental workflow, or a complex logical relationship. The structure is a simple ionic compound, and its identity is best represented by the chemical formula itself.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Lutetium Fluoride LuF<sub>3</sub>\_customized Lutetium Fluoride LuF<sub>3</sub>\_Liche Opto Co., Ltd.|Chemical|Material [en.licheopto.com]
- 2. Lutetium Fluoride (LuF<sub>3</sub>) (CAS No. 13760-81-1) Supplier | Stanford Materials Corporation [stanfordmaterials.com]
- 3. Lutetium(III) fluoride - Wikipedia [en.wikipedia.org]
- 4. WebElements Periodic Table » Lutetium » lutetium trifluoride [webelements.com]
- 5. Lutetium (III) Fluoride - ProChem, Inc. [prochemonline.com]
- 6. chemimpex.com [chemimpex.com]
- 7. lutetium trifluoride [webbook.nist.gov]
- 8. Lutetium fluoride | F<sub>3</sub>Lu | CID 83712 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lutetium trifluoride chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082217#lutetium-trifluoride-chemical-formula-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)